

# N-(3-Chlorophenyl)-N-hydroxybenzamide

## molecular weight and formula

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### Compound of Interest

Compound Name: *N-(3-Chlorophenyl)-N-hydroxybenzamide*

CAS No.: 67055-91-8

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An In-depth Technical Guide to N-(3-Chlorophenyl)-2-hydroxybenzamide

For Researchers, Scientists, and Drug Development Professionals

## Authored by: A Senior Application Scientist

### Abstract

This technical guide provides a comprehensive overview of N-(3-Chlorophenyl)-2-hydroxybenzamide, a molecule of significant interest in synthetic and medicinal chemistry. While the nomenclature in the initial query suggested an N-hydroxy substitution, the available scientific literature predominantly focuses on its isomer, N-(3-Chlorophenyl)-2-hydroxybenzamide. This document will, therefore, delve into the core chemical and physical properties, a detailed synthesis protocol, and the prospective applications of this specific and well-documented compound. It serves as a critical resource for researchers engaged in the synthesis of heterocyclic compounds and the development of novel therapeutic agents.

### Core Molecular Attributes

N-(3-Chlorophenyl)-2-hydroxybenzamide is a benzamide derivative characterized by a 2-hydroxyphenyl group and a 3-chlorophenyl group attached to the amide functionality. The presence of the hydroxyl and chloro substituents on the phenyl rings plays a crucial role in its chemical reactivity and potential biological activity.

Property	Value	Source
Molecular Formula	C13H10ClNO2	[1][2]
Molecular Weight	247.67 g/mol	[1][2]
IUPAC Name	N-(3-chlorophenyl)-2-hydroxybenzamide	[1]
CAS Number	24448-71-3	[1]
Canonical SMILES	<chem>C1=CC=C(C(=C1)C(=O)NC2=CC(=CC=C2)Cl)O</chem>	[1]
InChIKey	AEICYOGNGQXPJB-UHFFFAOYSA-N	[1]

## Synthesis and Mechanistic Insights

The synthesis of N-(3-Chlorophenyl)-2-hydroxybenzamide is typically achieved through the amidation of 2-hydroxybenzoic acid with 3-chloroaniline. The choice of coupling agents and reaction conditions is critical for achieving a high yield and purity of the final product.

## Synthetic Protocol

A reliable method for the synthesis of N-(3-Chlorophenyl)-2-hydroxybenzamide involves the use of thionyl chloride (SOCl<sub>2</sub>) to activate the carboxylic acid group of 2-hydroxybenzoic acid, followed by reaction with 3-chloroaniline in the presence of a base.[2]

Materials:

- 2-hydroxybenzoic acid
- Thionyl chloride (SOCl<sub>2</sub>)

- 3-chloroaniline
- Triethylamine (Et<sub>3</sub>N)
- Dry Chloroform (CHCl<sub>3</sub>)
- 10% aqueous Sodium Bicarbonate (NaHCO<sub>3</sub>)

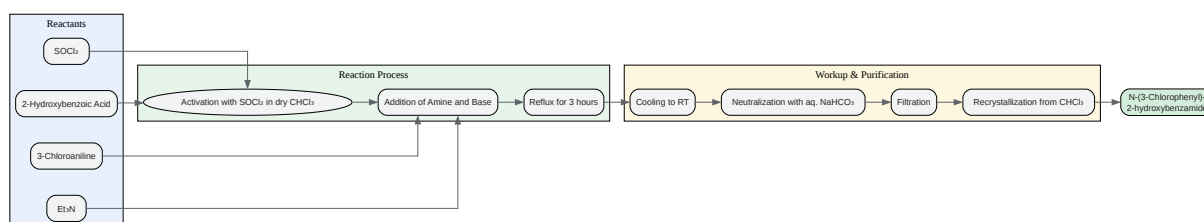
#### Step-by-Step Procedure:

- To a well-stirred solution of 2-hydroxybenzoic acid (1.0 eq) in dry chloroform, add thionyl chloride (1.2 eq).
- Slowly add 3-chloroaniline (1.0 eq) and triethylamine (1.5 eq) to the mixture at room temperature.
- Reflux the reaction mixture for three hours.
- After completion of the reaction (monitored by TLC), cool the mixture to room temperature.
- Neutralize the reaction mixture with 10% aqueous NaHCO<sub>3</sub>.
- The resulting white solid, the crude N-(3-Chlorophenyl)-2-hydroxybenzamide, is then filtered.
- Recrystallize the crude solid from chloroform to afford the pure product as white prisms.<sup>[2]</sup>

#### Causality of Experimental Choices:

- Thionyl Chloride: This reagent is employed to convert the carboxylic acid into a more reactive acyl chloride intermediate, facilitating the nucleophilic attack by the amine.
- Triethylamine: This organic base is used to neutralize the hydrochloric acid generated during the reaction, driving the equilibrium towards product formation and preventing the protonation of the amine.
- Reflux: Heating the reaction mixture provides the necessary activation energy for the reaction to proceed at a reasonable rate.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for N-(3-Chlorophenyl)-2-hydroxybenzamide.

## Applications in Drug Discovery and Development

N-(3-Chlorophenyl)-2-hydroxybenzamide serves as a valuable precursor in the synthesis of more complex heterocyclic structures, particularly benzoxazepines.[2]

### Precursor for Benzoxazepines

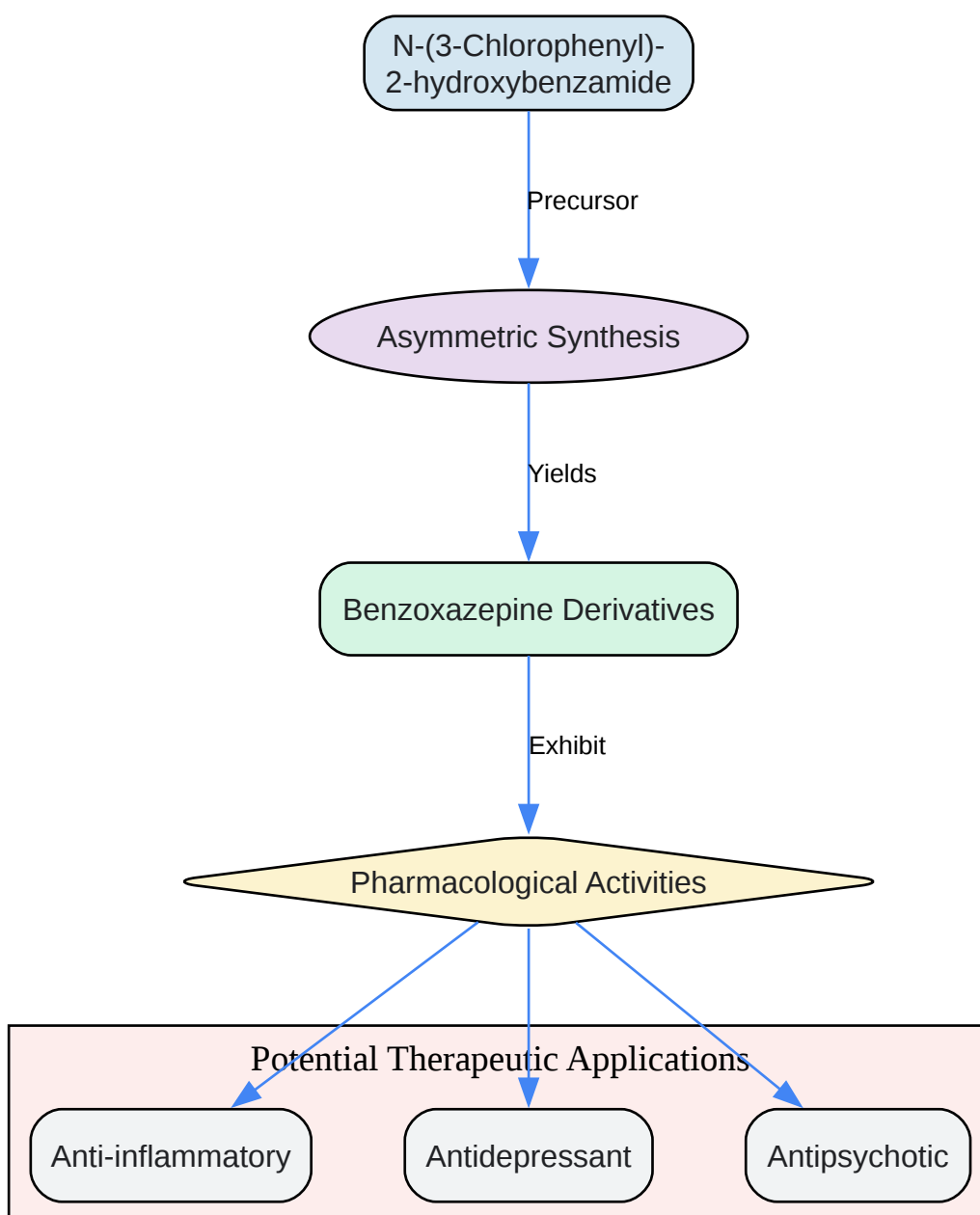
Benzoxazepines are a class of compounds known for their diverse biological activities.[2] The structure of N-(3-Chlorophenyl)-2-hydroxybenzamide provides a key scaffold for the asymmetric synthesis of various benzoxazepine derivatives. These derivatives have shown potential as:

- Anti-inflammatory agents

- Antidepressants
- Antipsychotics[2]

The intramolecular hydrogen bonding between the amide proton and the hydroxyl oxygen in N-(3-Chlorophenyl)-2-hydroxybenzamide influences its conformation, which is a critical aspect in the design of subsequent cyclization reactions to form the seven-membered benzoxazepine ring.[2]

## Logical Relationship Diagram



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Caption: Role as a precursor in developing bioactive compounds.

## Structural and Crystallographic Insights

The three-dimensional structure of N-(3-Chlorophenyl)-2-hydroxybenzamide has been elucidated by X-ray crystallography. The molecule exhibits a nearly planar conformation, with a small dihedral angle between the two aromatic rings.[2] This planarity is stabilized by intramolecular N—H...O and C—H...O hydrogen bonds.[2] In the crystal lattice, molecules are linked by intermolecular O—H...O hydrogen bonds, forming chains.[2] These structural features are paramount for understanding its solid-state properties and its behavior in biological systems.

## Concluding Remarks

N-(3-Chlorophenyl)-2-hydroxybenzamide is a synthetically accessible and versatile intermediate with significant potential in medicinal chemistry. Its well-defined synthesis and structural characteristics make it an attractive starting material for the development of novel therapeutic agents, particularly within the benzoxazepine class of compounds. This guide provides a foundational understanding for researchers looking to explore the chemistry and applications of this important molecule.

## References

- PubChem. N-(3-chlorophenyl)-2-hydroxybenzamide. National Center for Biotechnology Information. [\[Link\]](#)
- Raza, A. R., Nisar, B., Nawaz, M., et al. (2010). N-(3-Chlorophenyl)-2-hydroxybenzamide. Acta Crystallographica Section E: Structure Reports Online, 66(Pt 12), o3100. [\[Link\]](#)

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## Sources

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